

Cross-Validation of AZ82: A Comparative Guide for Cancer Researchers

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Compound of Interest

Compound Name: AZ82

Cat. No.: B15602486

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For Researchers, Scientists, and Drug Development Professionals: An objective comparison of **AZ82**'s performance in various cancer cell lines, supported by experimental data.

AZ82 is a selective small molecule inhibitor of the kinesin-like protein KIFC1 (also known as HSET).[1][2] KIFC1 plays a crucial role in the clustering of supernumerary centrosomes, a common characteristic of cancer cells that allows them to avoid mitotic catastrophe and proliferate.[3] By inhibiting KIFC1, **AZ82** induces multipolar spindle formation, leading to mitotic arrest and subsequent cell death in cancer cells with amplified centrosomes.[3][4] This guide provides a comparative overview of **AZ82**'s effects across different cancer cell lines, summarizing key performance data and outlining relevant experimental protocols.

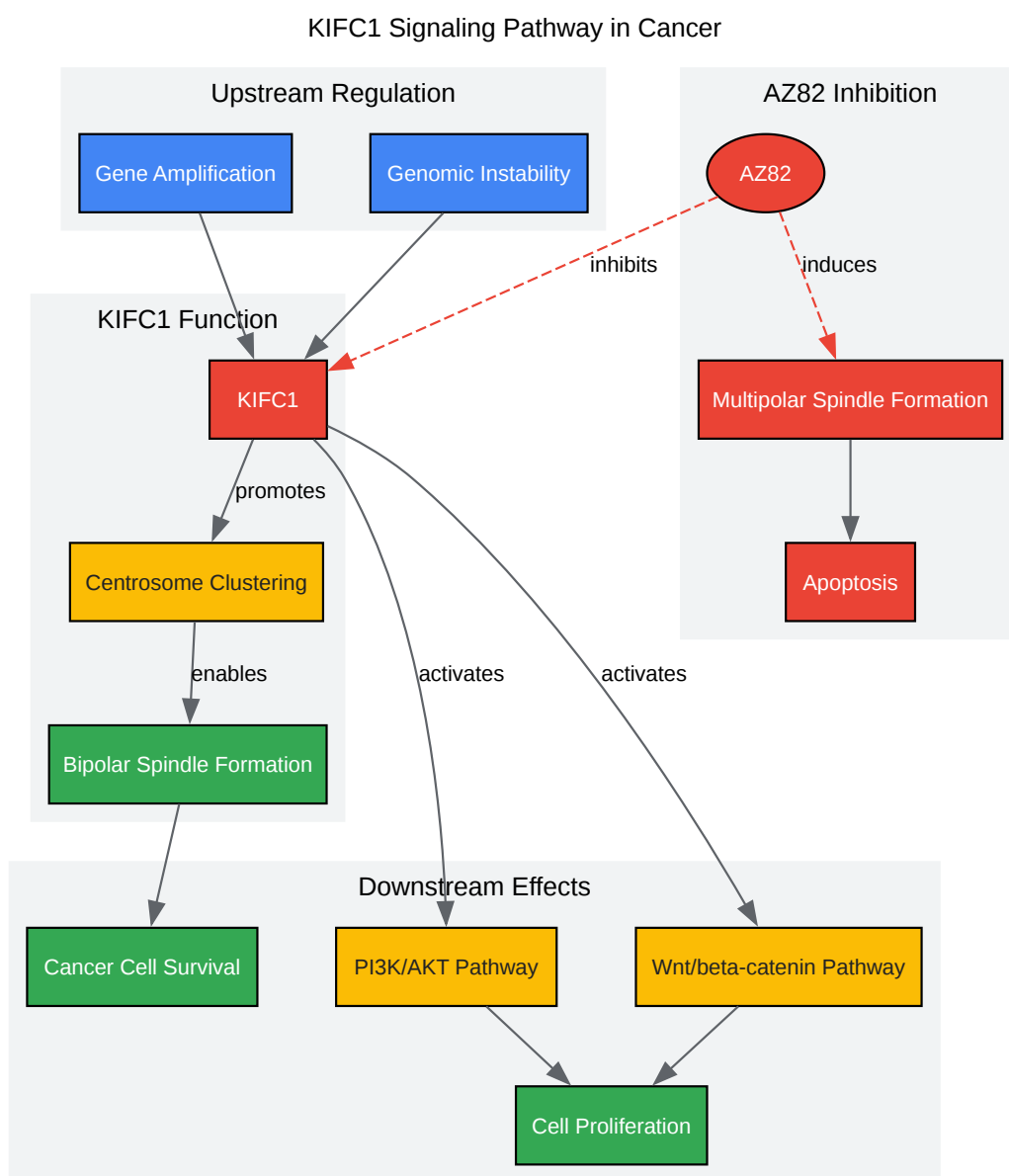
Quantitative Data Summary

The following table summarizes the available quantitative data on the inhibitory activity of **AZ82**. While direct comparative IC50 values for cell viability across a wide range of cancer cell lines are not readily available in the public domain, the existing data provides insights into its biochemical potency and concentration-dependent effects.

Parameter	Value	Cell Line/System	Notes
Biochemical Inhibition			
Ki for KIFC1	43 nM	Biochemical Assay	Represents the binding affinity of AZ82 to its target protein.[1]
IC50 for KIFC1	300 nM	Biochemical Assay	Concentration required to inhibit 50% of KIFC1 enzymatic activity.[1]
IC50 for mant-ATP binding	0.90 ± 0.09 µM	Biochemical Assay	Concentration required to inhibit 50% of mant-ATP binding to KIFC1.[1]
IC50 for mant-ADP releasing	1.26 ± 0.51 µM	Biochemical Assay	Concentration required to inhibit 50% of mant-ADP release from KIFC1.[1]
Cellular Effects			
Apoptosis Induction	50% at 5 µM	Melanoma Cells	Percentage of apoptotic cells observed after treatment.[5]
Non-specific Cytotoxicity	Observed at 4 µM	General	A general observation of cytotoxicity at this concentration.[3]

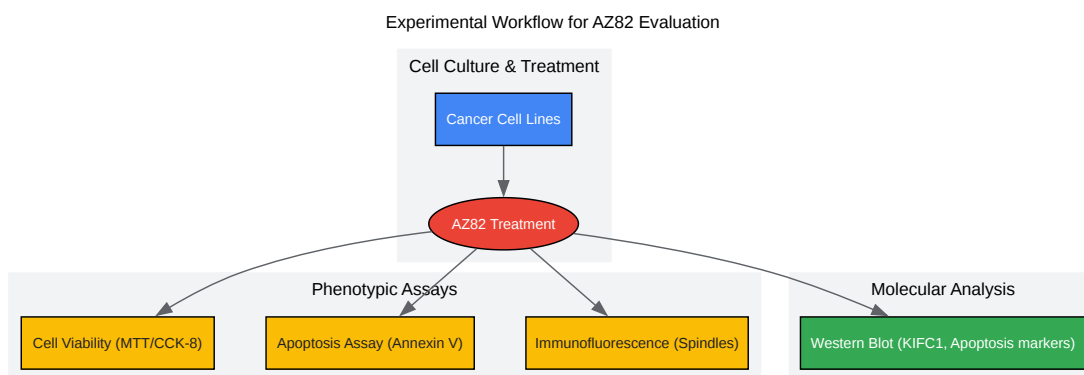
Signaling Pathway and Experimental Workflow

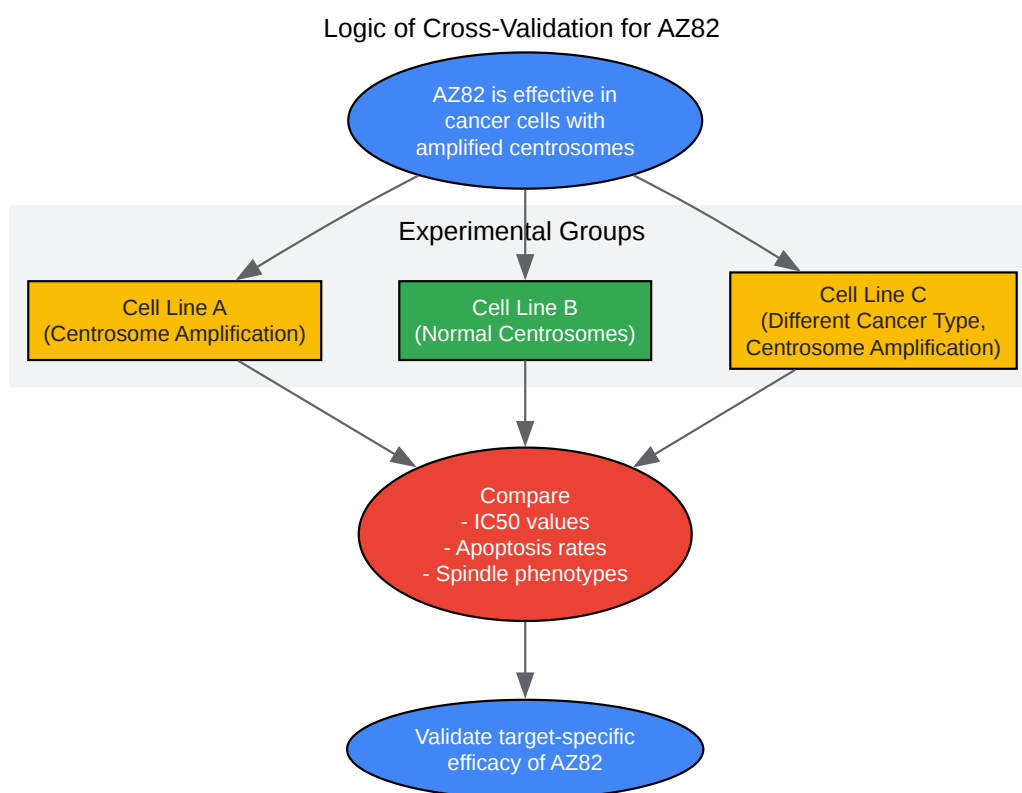
To understand the mechanism of action of **AZ82** and the methods to evaluate its efficacy, the following diagrams illustrate the targeted signaling pathway and a general experimental workflow.



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Caption: KIFC1 signaling pathway and the inhibitory action of **AZ82**.





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References

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- [3. Discovery of a novel inhibitor of kinesin-like protein KIFC1* - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Inhibition of kinesin motor protein KIFC1 by AZ82 induces multipolar mitosis and apoptosis in prostate cancer cell - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. KIFC1 inhibitor blocks melanoma cell proliferation | BioWorld \[bioworld.com\]](#)
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